

Safety and Handling of 9-Vinyl-9H-purine: A Technical Guide

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Compound of Interest

Compound Name: 9-Vinyl-9H-purine

Cat. No.: B1236784

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Disclaimer: This document is intended as a technical guide for researchers, scientists, and drug development professionals. **9-Vinyl-9H-purine** is a specialty chemical for research and development purposes. A comprehensive, official Material Safety Data Sheet (MSDS) for **9-Vinyl-9H-purine** is not readily available in the public domain. Therefore, this guide has been compiled from safety data for structurally related compounds, general principles of laboratory safety, and information extrapolated from synthetic procedures involving purine derivatives. This compound should be handled with extreme caution, treating it as a potentially hazardous substance at all times.

Hazard Identification and General Precautions

Due to the absence of specific toxicological data, a thorough risk assessment must be conducted before handling **9-Vinyl-9H-purine**. The purine scaffold is biologically active, and the vinyl group can be reactive. It should be considered an irritant at a minimum, with unknown potential for more severe health effects.

General Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Avoid inhalation of dust or vapors.^[1]
- Prevent contact with skin, eyes, and clothing.^{[2][3]}

- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- A stock solution, if prepared, may be made by dissolving in organic solvents like DMSO or dimethylformamide.[\[2\]](#)

Quantitative Data and Physical Properties

Specific physical and toxicological data for **9-Vinyl-9H-purine** are not available. The table below contains information for the parent compound, 9H-Purine, to provide some context.

Property	Data (for 9H-Purine)	Reference
Molecular Formula	C ₅ H ₄ N ₄	[2]
Molecular Weight	120.1 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity	≥95%	[2]
UV/Vis	λ _{max} : 264 nm	[2]
Solubility (Aqueous)	Approx. 10 mg/mL in PBS (pH 7.2)	[2]
Solubility (Organic)	Approx. 30 mg/mL in DMSO	[2]
Approx. 20 mg/mL in DMF	[2]	
Storage Temperature	-20°C	[2]
Stability	≥4 years at -20°C	[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **9-Vinyl-9H-purine** and its solutions.

Equipment	Specification
Eye/Face Protection	Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure. A lab coat is mandatory.[3]
Respiratory Protection	If dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Storage and Incompatible Materials

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Storage: Store in a dry, cool, and well-ventilated place.[1] Keep the container tightly closed and store locked up.[1] Based on data for the parent purine, storage at -20°C is recommended for long-term stability.[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[1][3]

Accidental Release and First Aid Measures

Situation	Procedure
Spill	Evacuate personnel to a safe area.[1] Wear appropriate PPE. Avoid dust formation.[1] Sweep up the solid material and place it into a suitable container for disposal.[1] Do not let the product enter drains.[1]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3] Seek immediate medical attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3] Remove contaminated clothing. If irritation persists, seek medical attention.
Inhalation	Move to fresh air.[3] If symptoms occur, seek medical attention.
Ingestion	Do not ingest. If swallowed, seek immediate medical assistance.[1]

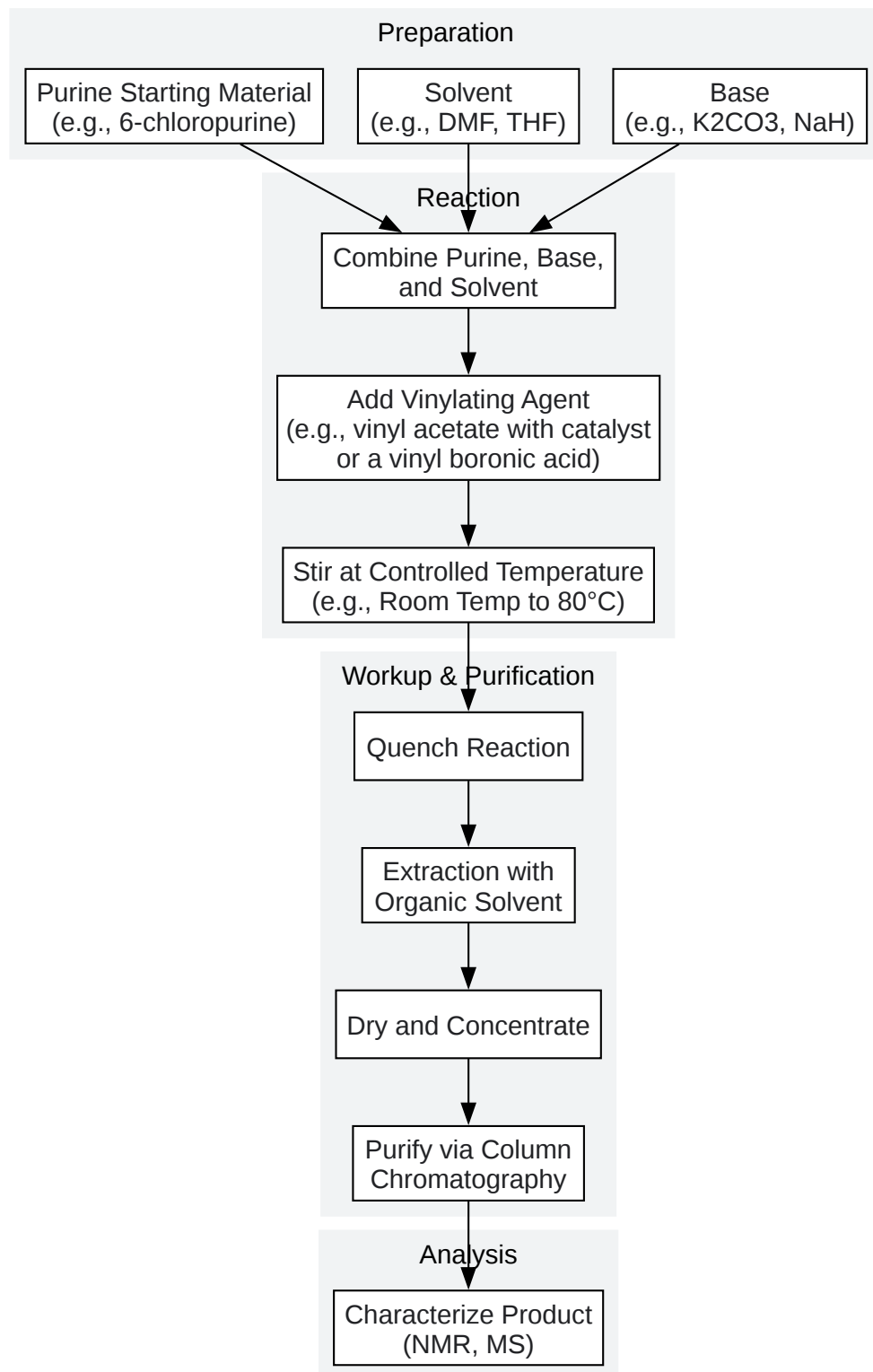
Experimental Protocols and Visualizations

The synthesis of 9-substituted purines often involves the reaction of a purine salt with an appropriate alkylating or vinylating agent. Below is a generalized workflow and a conceptual safety pathway.

Generalized Synthetic Workflow

The synthesis of 9-substituted purines can be achieved through various methods, including the Mitsunobu reaction or direct N-alkylation. The following diagram illustrates a generalized workflow for such a synthesis, which could be adapted for **9-Vinyl-9H-purine**.

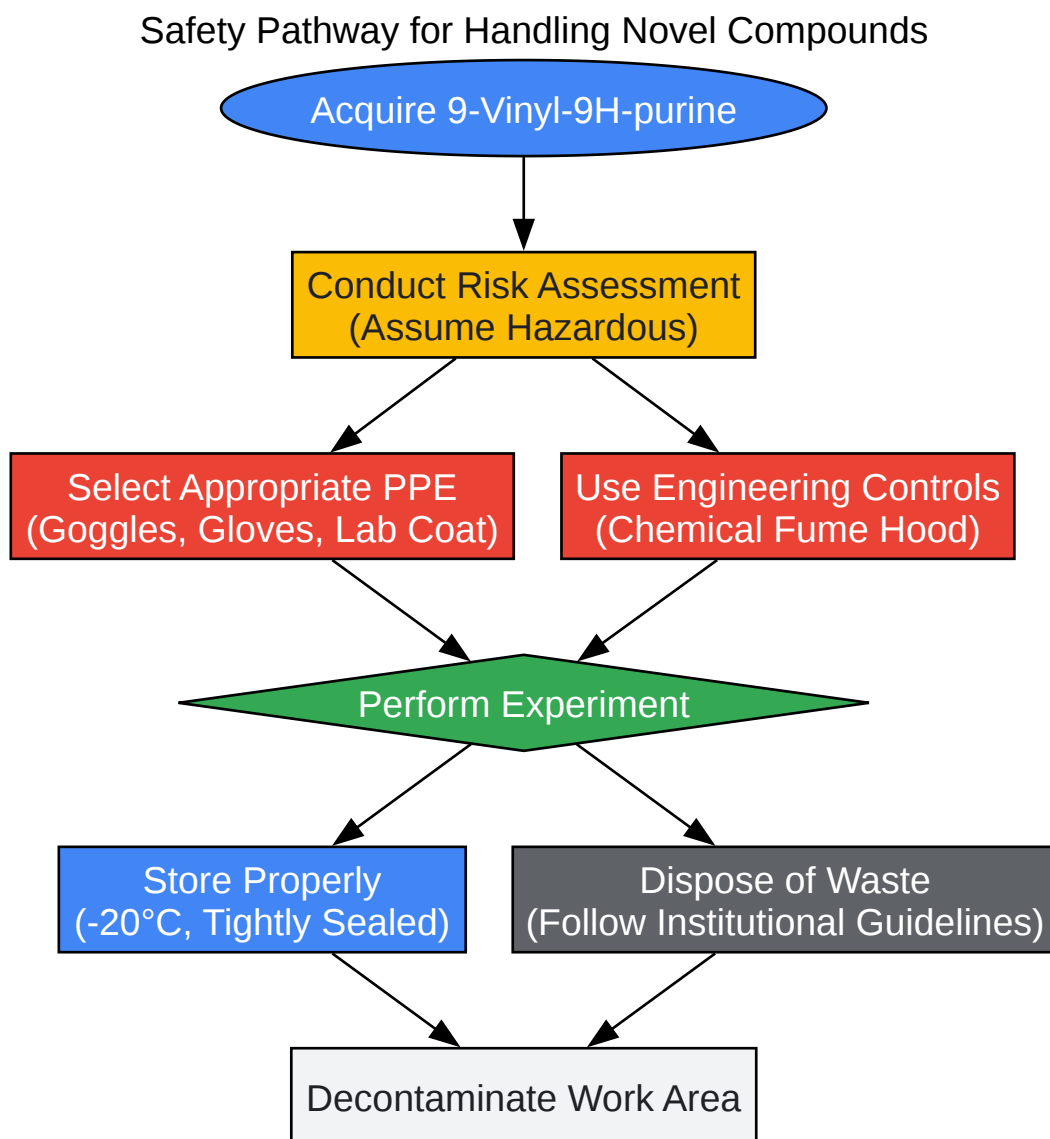
Generalized Workflow for Synthesis of 9-Substituted Purines

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Caption: Generalized workflow for the synthesis of 9-substituted purines.

Safety and Handling Logical Pathway

This diagram outlines the logical steps for safely handling a compound with limited safety data like **9-Vinyl-9H-purine**.



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Caption: Logical safety pathway for handling compounds with unknown toxicity.

Disposal Considerations

Waste materials should be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

Contaminated packaging should be treated as the product itself.

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